

An In-Depth Technical Guide to the Molecular Structure of 2,5-Disulfobenzaldehyde

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Compound of Interest

Compound Name: 2,5-Disulphobenzaldehyde

CAS No.: 730912-46-6

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive examination of the molecular structure of 2,5-disulfobenzaldehyde. It delves into the compound's physicochemical properties, spectroscopic signature, and the interplay between its functional groups which dictates its reactivity and utility. By synthesizing data from spectroscopic analysis and established chemical principles, this document offers a detailed perspective on the structural characteristics that make 2,5-disulfobenzaldehyde a valuable building block in medicinal chemistry and materials science.

Introduction: A Molecule of Strategic Importance

2,5-Disulfobenzaldehyde, systematically named 2-formylbenzene-1,4-disulfonic acid, is an aromatic organic compound characterized by a benzene ring substituted with an aldehyde (-CHO) group and two sulfonic acid (-SO₃H) groups at positions 2 and 5, respectively.^[1] Its significance in advanced chemical synthesis, particularly in the pharmaceutical and materials science sectors, stems from its unique trifunctional nature. The aldehyde group serves as a reactive handle for a myriad of chemical transformations, while the sulfonic acid moieties impart

high water solubility and act as strong electron-withdrawing groups, profoundly influencing the molecule's electronic properties and reactivity. This guide will elucidate the core structural features of this molecule, providing a foundational understanding for its application in complex synthetic endeavors.

Physicochemical and Spectroscopic Profile

The intrinsic properties of 2,5-disulfobenzaldehyde are dictated by its molecular structure. It is typically encountered as its more stable salt form, such as the disodium salt, which presents as a white to off-white powder or crystalline solid.^{[2][3]}

Table 1: Physicochemical Properties of 2,5-Disulfobenzaldehyde

Property	Value	Source
Molecular Formula	C ₇ H ₆ O ₇ S ₂	PubChem ^[1]
Molecular Weight	266.25 g/mol	PubChem ^[1]
IUPAC Name	2-formylbenzene-1,4-disulfonic acid	PubChem ^[1]
Appearance	White to off-white powder/crystals (disodium salt)	Otto Chemie ^{[2][3]}
Solubility	Soluble in water	Inferred from sulfonic acid groups

Spectroscopic Elucidation of the Molecular Structure

Spectroscopic methods are indispensable for confirming the molecular structure of 2,5-disulfobenzaldehyde. Each technique provides a unique piece of the structural puzzle.

- ¹H NMR (Proton Nuclear Magnetic Resonance) Spectroscopy:** The ¹H NMR spectrum of 2,5-disulfobenzaldehyde would be expected to show distinct signals for the aromatic protons and the aldehyde proton. The aldehyde proton (-CHO) typically appears far downfield (around 9.5-10.5 ppm) due to the strong deshielding effect of the carbonyl group. The three aromatic protons would appear as a complex multiplet pattern in the aromatic region (7.0-8.5 ppm),

with their specific chemical shifts influenced by the strong electron-withdrawing effects of the two sulfonyl groups and the aldehyde.

- **^{13}C NMR (Carbon-13 Nuclear Magnetic Resonance) Spectroscopy:** The ^{13}C NMR spectrum provides information on the carbon framework.[4] Key expected signals include the carbonyl carbon of the aldehyde group (typically ~ 190 ppm), and six distinct signals for the aromatic carbons, whose chemical shifts would be significantly influenced by the attached functional groups. The carbons directly bonded to the sulfonyl groups would be expected to be shifted downfield.
- **Infrared (IR) Spectroscopy:** IR spectroscopy is used to identify the functional groups present in a molecule.[5] The IR spectrum of 2,5-disulfobenzaldehyde would be characterized by strong absorption bands corresponding to:
 - A C=O stretch from the aldehyde group ($\sim 1700\text{ cm}^{-1}$).
 - S=O stretching vibrations from the sulfonic acid groups (in the regions of $1350\text{-}1420\text{ cm}^{-1}$ and $1150\text{-}1210\text{ cm}^{-1}$).
 - O-H stretching from the sulfonic acid groups (a broad band around $2500\text{-}3300\text{ cm}^{-1}$).
 - C-H stretching from the aromatic ring and aldehyde.

Molecular Geometry and Electronic Landscape

The structure of 2,5-disulfobenzaldehyde is defined by a planar benzene ring. The aldehyde and two sulfonic acid groups attached to this ring dictate its electronic properties and reactivity.

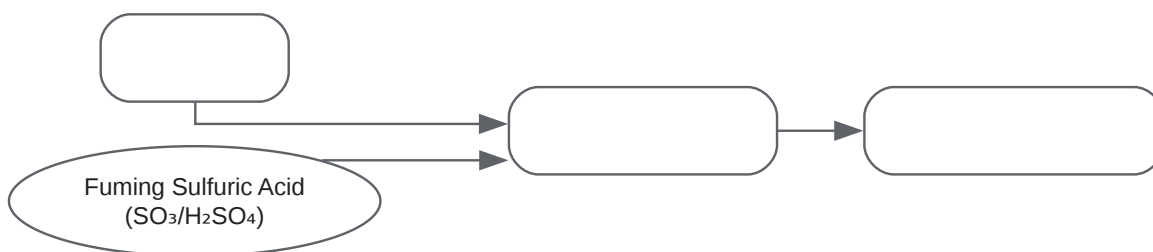
Functional Group Analysis

- **Aldehyde Group (-CHO):** This group is a powerful electrophilic site, making it susceptible to nucleophilic attack. It is the primary center for reactions such as condensation, oxidation, and reduction, allowing for the extension of the molecular framework.
- **Sulfonic Acid Groups (-SO₃H):** These are strong acid moieties that are typically deprotonated at physiological pH. As sulfonate groups (-SO₃⁻), they confer high aqueous solubility. Electronically, they are potent electron-withdrawing groups, which deactivates the aromatic ring towards electrophilic substitution but activates it for nucleophilic aromatic substitution.[6]

[7] This electron-withdrawing nature also increases the electrophilicity of the aldehyde's carbonyl carbon.[6]

Below is a diagram illustrating the key functional groups and their positions on the benzaldehyde core.

Figure 2: Simplified synthetic workflow.



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Caption: Figure 2: Simplified synthetic workflow.

Reactivity Profile

The molecule's reactivity is a product of its three functional groups:

- **Aldehyde Reactions:** The aldehyde group can undergo nucleophilic addition, condensation reactions (e.g., with amines to form Schiff bases), and oxidation to a carboxylic acid or reduction to an alcohol.
- **Sulfonic Acid Reactions:** The sulfonic acid groups can be converted to sulfonyl chlorides (SO_2Cl), which are versatile intermediates for forming sulfonamides or sulfonate esters. [6]
- [8] These reactions are fundamental in drug design for creating compounds with diverse biological activities. [9]
- 3. **Aromatic Ring Reactions:** The strong deactivating effect of the three substituents makes electrophilic aromatic substitution difficult. However, the electron-poor nature of the ring makes it susceptible to nucleophilic aromatic substitution, particularly if a suitable leaving group is present.

Applications in Drug Development and Research

The structural features of 2,5-disulfobenzaldehyde make it a valuable scaffold in medicinal chemistry and drug development. [10]

- **Building Block for Heterocycles:** The aldehyde group is a key precursor for synthesizing various heterocyclic ring systems, which are common motifs in pharmaceuticals.
- **Solubilizing Agent:** The presence of two sulfonic acid groups dramatically increases the water solubility of any larger molecule it is incorporated into. This is a critical property for drug candidates, affecting their administration and bioavailability.
- **Linker/Spacer:** In the design of complex molecules like antibody-drug conjugates (ADCs) or proteolysis-targeting chimeras (PROTACs), the rigid aromatic core and reactive aldehyde handle allow 2,5-disulfobenzaldehyde to function as a well-defined linker.
- **Fluorescence-Based Sensors:** The disodium salt of the related benzaldehyde-2,4-disulfonic acid is used in synthesizing xanthene dyes, which are crucial components in fluorescence-based sensors for imaging applications. [11][12]

Experimental Protocol: ^1H NMR Analysis

To ensure the structural integrity of 2,5-disulfobenzaldehyde (or its salt form), ^1H NMR spectroscopy is a primary analytical technique.

Objective: To acquire a high-resolution ^1H NMR spectrum to confirm the identity and purity of 2,5-disulfobenzaldehyde disodium salt.

Materials:

- 2,5-Disulfobenzaldehyde disodium salt sample (5-10 mg)
- Deuterated solvent (e.g., D_2O or DMSO-d_6)
- NMR tube (5 mm)
- Pipettes
- Vortex mixer

Methodology:

- Sample Preparation:
 - Accurately weigh approximately 5-10 mg of the 2,5-disulfobenzaldehyde disodium salt.
 - Transfer the solid into a clean, dry vial.
 - Add approximately 0.6-0.7 mL of the chosen deuterated solvent (D_2O is ideal due to the high polarity of the sample).
 - Vortex the mixture until the sample is completely dissolved.
 - Using a pipette, transfer the solution into a 5 mm NMR tube.
- NMR Spectrometer Setup:
 - Insert the NMR tube into the spectrometer's spinner turbine.
 - Place the sample into the NMR magnet.
 - Lock the spectrometer on the deuterium signal of the solvent.
 - Shim the magnetic field to achieve high homogeneity, ensuring sharp, symmetrical peaks.
- Data Acquisition:
 - Set the appropriate spectral width to include the expected chemical shift range (e.g., 0-12 ppm).
 - Apply a standard 90° pulse sequence.
 - Acquire a sufficient number of scans (e.g., 16 or 32) to achieve a good signal-to-noise ratio.
 - Process the raw data (Free Induction Decay - FID) by applying a Fourier transform, phase correction, and baseline correction.
- Data Analysis:

- Integrate the peaks to determine the relative ratios of the different types of protons.
- Analyze the chemical shifts and coupling patterns (multiplicity) to assign the signals to the specific protons in the molecule. [\[13\]](#)

Sample Preparation

Weigh Sample
(5-10 mg)Dissolve in
Deuterated SolventTransfer to
NMR Tube

Data Acquisition

Insert Sample
into Magnet

Lock & Shim

Acquire FID

Data Processing & Analysis

Fourier Transform

Phase & Baseline
CorrectionAssign Peaks &
Integrate[Click to download full resolution via product page](#)

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